

Application Notes and Protocols for the Synthesis and Purification of AEC5

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Compound of Interest

Compound Name: AEC5
Cat. No.: B12370961

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This document provides detailed protocols for the synthesis and purification of compounds referred to as "AEC5". Initial research indicates that "AEC5" can refer to at least two distinct molecules: an anionic surfactant, **AEC5E-Na**, and a trimeric lipopeptoid with antifungal properties. Given the distinct nature of these compounds, this document presents two separate protocols to cater to researchers interested in either molecule.

Part 1: Protocol for the Synthesis and Purification of Anionic Surfactant AEC5E-Na

This section details the synthesis and purification of the anionic surfactant salt-type fatty alcohol ether carboxylic ester (**AEC5E-Na**). This surfactant is synthesized via a two-step process involving the formation of a carboxylic acid intermediate followed by saponification.

Experimental Protocol: Synthesis of AEC5E-Na

Step 1: Synthesis of the Carboxylic Acid Intermediate

- A fatty alcohol polyoxyethylene ether is reacted with succinic anhydride.
- The reaction mixture is heated to 90 °C for 1 hour.

- This reaction yields the fatty alcohol ether carboxylic acid intermediate.

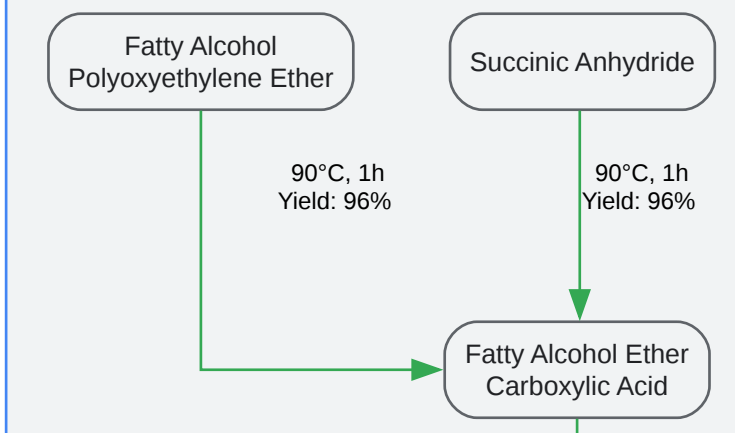
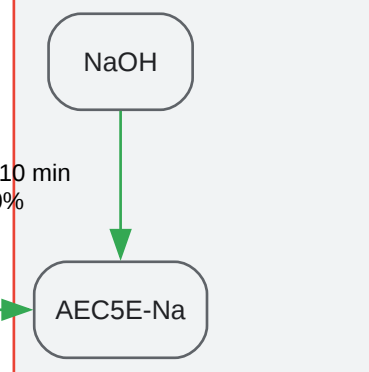
Step 2: Synthesis of **AEC5E-Na** (Saponification)

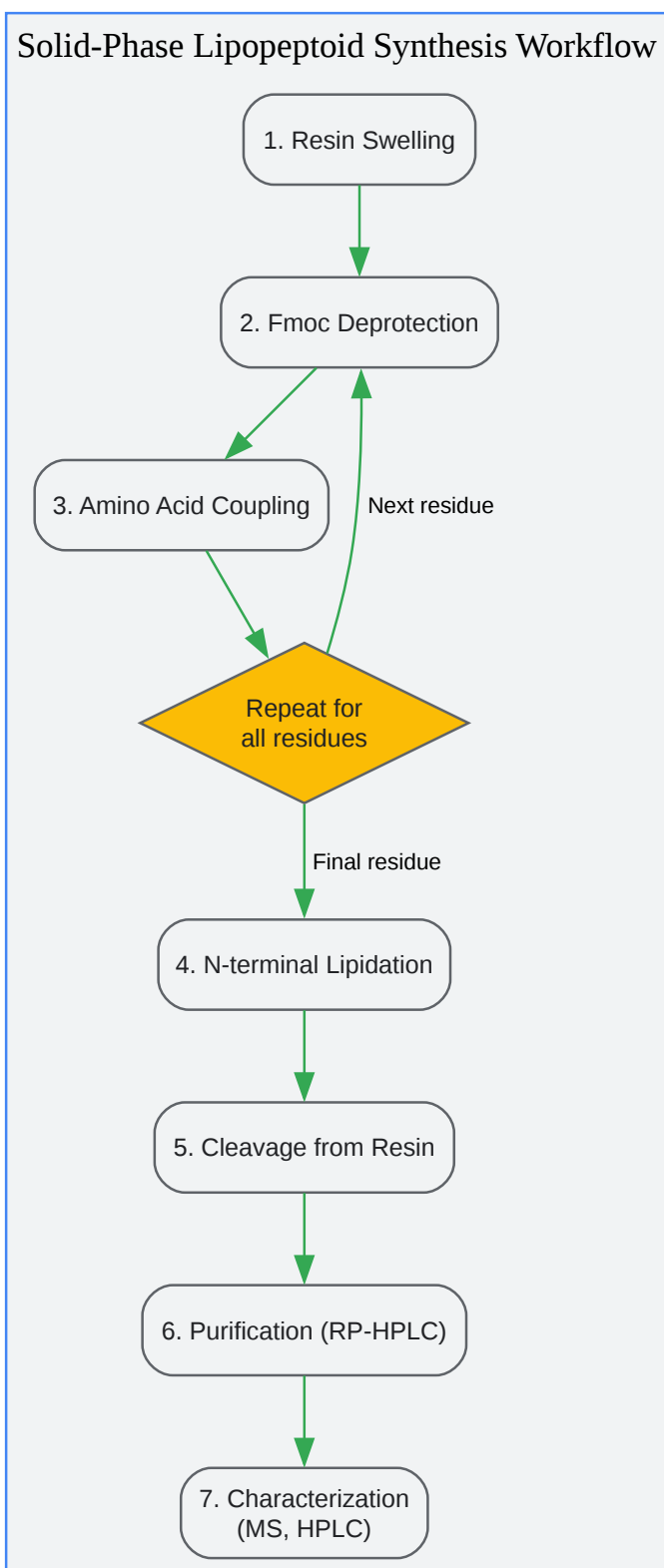
- The carboxylic acid intermediate from Step 1 is neutralized with sodium hydroxide (NaOH).
- This reaction is carried out at room temperature for 10 minutes.
- The final product is the anionic surfactant **AEC5E-Na**.

Data Presentation: Synthesis of **AEC5E-Na**

Step	Reactants	Reagents/Conditions	Reaction Time	Yield
1	Fatty alcohol polyoxyethylene ether, Succinic anhydride	90 °C	1 hour	96%
2	Carboxylic acid intermediate	NaOH, Room Temperature	10 minutes	100%

Visualization: Synthetic Pathway of **AEC5E-Na**

Step 1: Carboxylic Acid Intermediate Synthesis**Step 2: Saponification**



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